

An In-depth Technical Guide on the Safe Handling of HO-PEG8-CH2CH2COOH

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Compound of Interest

Compound Name: HO-Peg8-CH2CH2cooh

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This guide provides comprehensive safety and handling information for **HO-PEG8-CH2CH2COOH** (Hydroxy-PEG8-propionic acid), a bifunctional PEG linker commonly utilized in bioconjugation, drug delivery, and nanotechnology research. Due to the limited availability of specific toxicological data for this compound, this document combines information from available Safety Data Sheets (SDS) with general best practices for handling laboratory chemicals of a similar nature.

Chemical Identification

Identifier	Value
Product Name	HO-PEG8-CH2CH2COOH
Synonyms	Hydroxy-PEG8-propionic acid, Hydroxy-PEG8-acid
CAS Number	937188-60-8 [1] [2] [3] [4]
Molecular Formula	C19H38O11 [2] [3] [4]
Molecular Weight	442.5 g/mol [2] [3] [4]
Structure	A polyethylene glycol derivative with a terminal hydroxyl group and a propionic acid group.

Hazard Identification

Based on the available Safety Data Sheet, this substance is classified with the following hazards:

- H302: Harmful if swallowed.[[1](#)]
- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[[1](#)]
- P264: Wash hands thoroughly after handling.[[1](#)]
- P270: Do not eat, drink or smoke when using this product.[[1](#)]
- P280: Wear protective gloves/protective clothing and eye/face protection.[[1](#)]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[[1](#)]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[[5](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)][[5](#)]

It is important to note that for acute toxicity, skin corrosion/irritation, and serious eye damage/irritation, no specific toxicological data for this product is available, and these classifications are based on the general properties of similar chemicals.[[1](#)] This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[[1](#)]

Physical and Chemical Properties

Property	Value
Appearance	Colorless[2][3][4]
Physical State	Solid or liquid[5]
Solubility	No specific data available, but likely soluble in water and common organic solvents.
Stability	Stable under recommended storage conditions. [1]
Reactivity	No data available.[1]
Incompatible Materials	Strong oxidizing agents.[1]
Hazardous Decomposition Products	No data available.[1]

Handling and Storage

Safe Handling:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[1]
- Wash hands thoroughly before and after handling.[1]
- Do not eat, drink, or smoke in the laboratory.[1]
- Take measures to prevent the build-up of electrostatic charge.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed and upright.[1]

- Long-term storage at -18°C is recommended.[2][3][4][6]
- Protect from moisture.[1]
- Keep away from direct sunlight and heat sources.[1]

First-Aid Measures

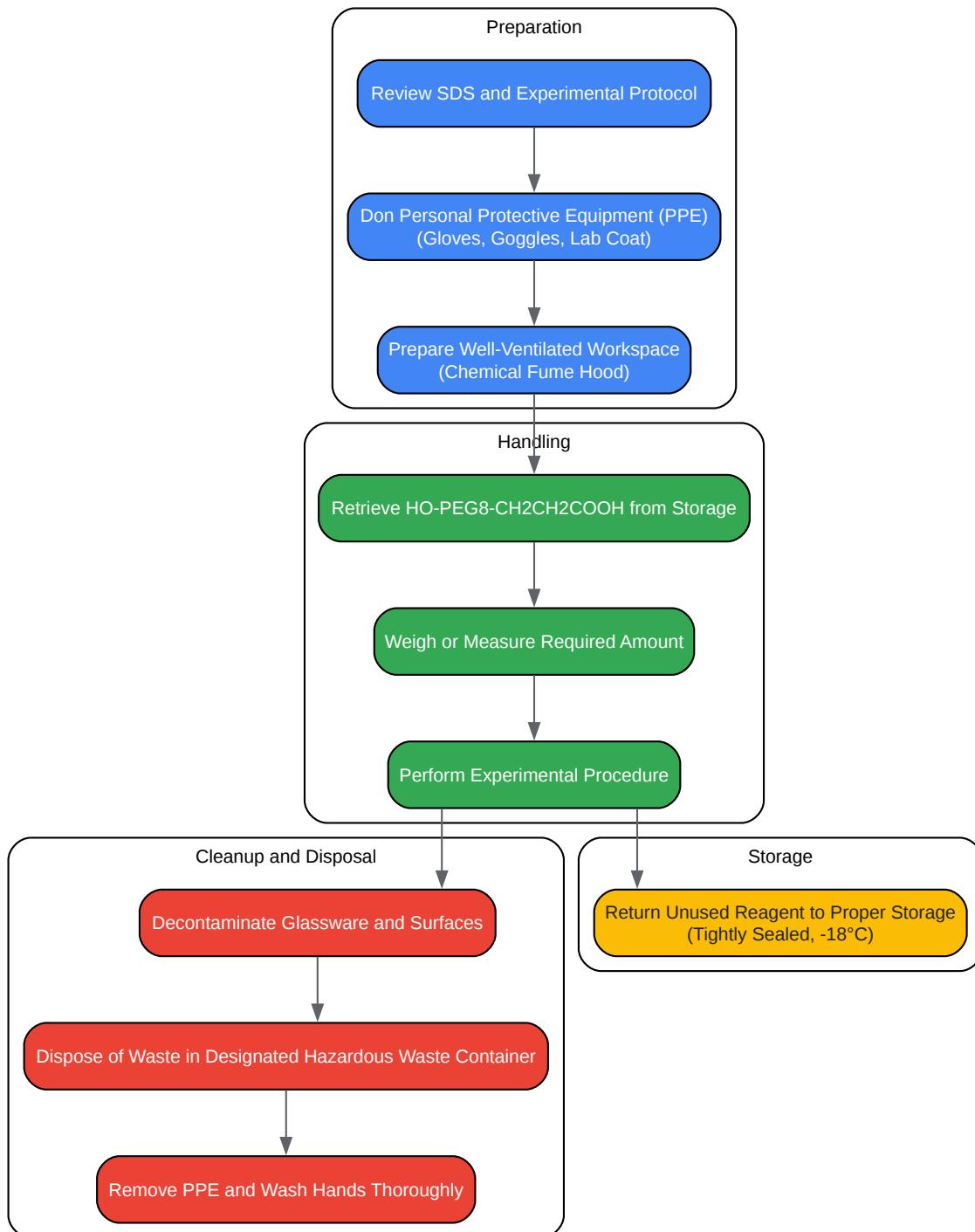
Exposure	First-Aid Procedure
Eye Contact	Rinse cautiously with water for at least 20 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.[7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[1]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Keep personnel away from the spill.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, waterways, or sewer systems.[1]
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, diatomite) and dispose of in accordance with local regulations.[5]

Experimental Protocols: General Handling Workflow

The following diagram illustrates a general workflow for safely handling **HO-PEG8-CH₂CH₂COOH** in a laboratory setting.

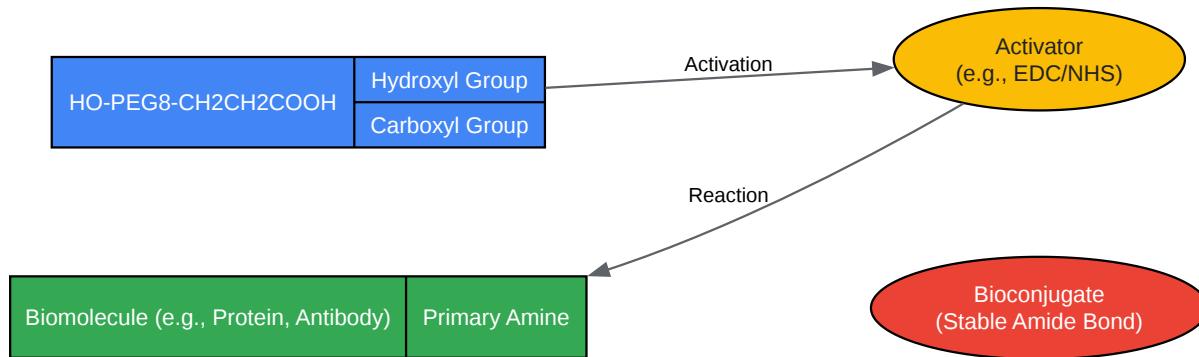


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General Laboratory Workflow for Handling **HO-PEG8-CH₂CH₂COOH**

Signaling Pathways and Logical Relationships

While this document focuses on safety and handling, the utility of **HO-PEG8-CH₂CH₂COOH** lies in its ability to act as a linker in various bioconjugation strategies. The following diagram illustrates the logical relationship of its functional groups in a typical conjugation reaction.



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